

Technical Overview: Dicyclohexyl Ketone

(C₁₃H₂₂O)

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Compound of Interest

Compound Name: Dicyclohexyl ketone

Cat. No.: B1670488

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This document provides a concise technical summary of the core physicochemical properties of **dicyclohexyl ketone**, an organic compound relevant in various chemical synthesis processes. The information is presented to be a quick reference for laboratory and development settings.

Core Molecular Data

The fundamental molecular properties of **dicyclohexyl ketone** are summarized below. These values are foundational for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₁₃ H ₂₂ O
Molecular Weight	194.31 g/mol [1] [2] [3]

Methodology for Structural and Molecular Weight Determination

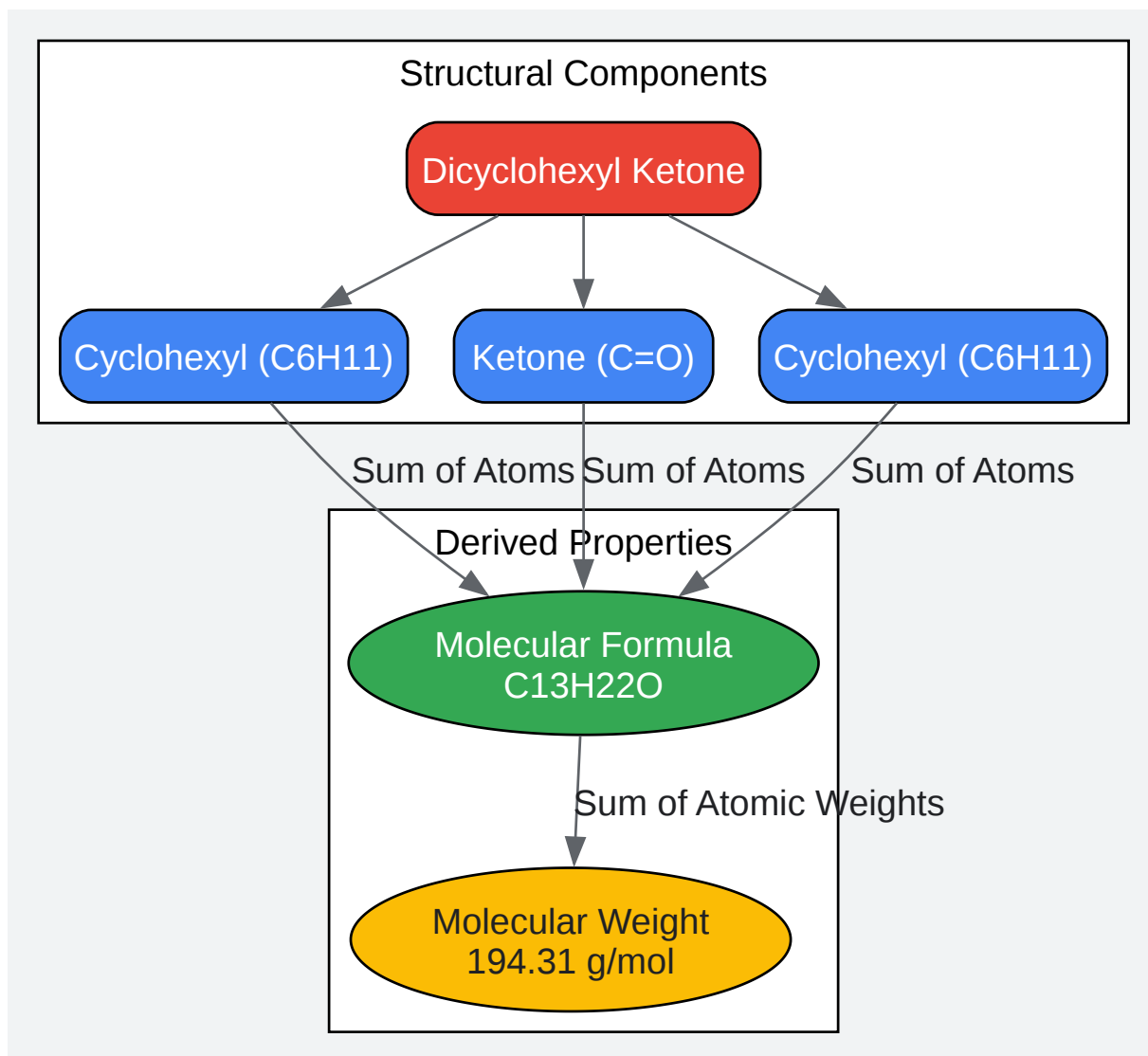
The determination of the chemical formula and molecular weight for an organic compound like **dicyclohexyl ketone** is typically achieved through a combination of analytical techniques.

Experimental Protocol Overview:

- Mass Spectrometry (MS): This is a primary technique for determining the molecular weight of a compound.^[4]
 - Ionization: A sample is introduced into the mass spectrometer, where it is ionized, often by electron impact (EI), causing the molecule to lose an electron and form a positive ion (molecular ion, M^+).^[5]
 - Analysis: These ions are then accelerated through a magnetic or electric field, which separates them based on their mass-to-charge ratio (m/z).
 - Detection: A detector measures the abundance of ions at each m/z value. The peak with the highest m/z value typically corresponds to the molecular ion, directly indicating the compound's molecular weight. For **dicyclohexyl ketone**, this peak would be observed at an m/z value of approximately 194.31.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the detailed atomic structure, confirming the arrangement of hydrogen and carbon atoms. This confirms the presence of the two cyclohexyl rings and the central ketone functional group, which validates the molecular formula $\text{C}_{13}\text{H}_{22}\text{O}$.
- Elemental Analysis: This technique provides the empirical formula by determining the percentage composition of the constituent elements (carbon, hydrogen, and oxygen). This data, combined with the molecular weight from mass spectrometry, confirms the definitive molecular formula.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's constituent parts to its final molecular weight.



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Caption: Logical derivation of **Dicyclohexyl Ketone**'s molecular properties.

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References

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